

Essential Guide to the Proper Disposal of LY 221501

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY 221501

Cat. No.: B10752622

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **LY 221501**, a compound identified as a flammable solid that is harmful if swallowed, causes skin and serious eye damage, and is toxic to aquatic life with long-lasting effects. Adherence to these procedures is critical for personnel safety and environmental protection.

Hazard and Precautionary Data

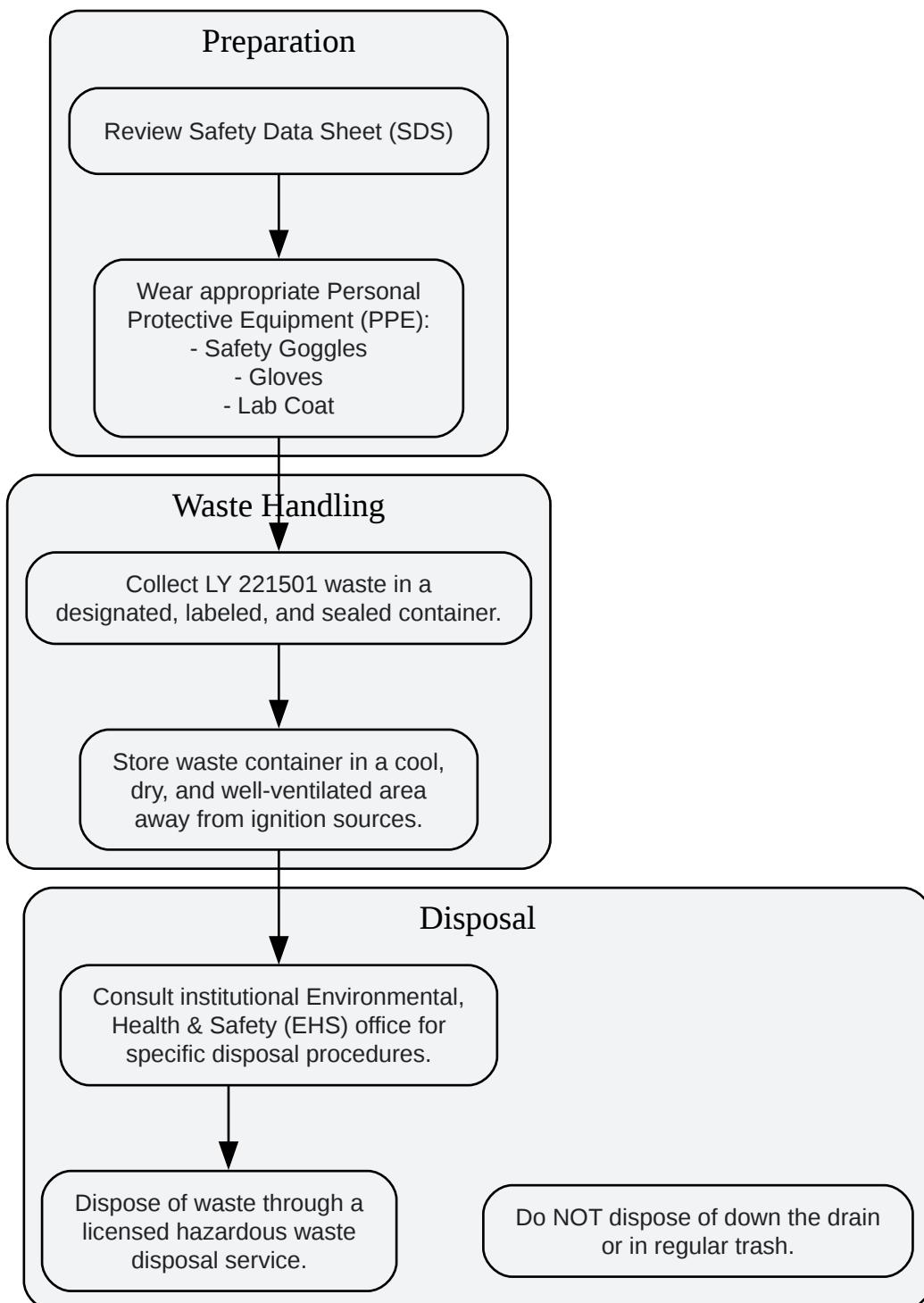
The following table summarizes the key hazard information and precautionary statements for **LY 221501**, based on available Safety Data Sheets (SDS).

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Flammable Solid		Danger	H228: Flammable solid.	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Acute Toxicity (Oral)		Danger	H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Skin Irritation		Danger	H315: Causes skin irritation.	P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Serious Eye Damage	corrosion	Danger	H318: Causes serious eye damage.	P280: Wear eye protection/face protection. P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with

			water for several minutes.	
			Remove contact lenses, if present and easy to do.	
			Continue rinsing.	
			Immediately call a POISON CENTER/doctor.	
Specific Target Organ Toxicity	!	Danger	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
Aquatic Hazard (Acute)	পরিবেশ	Danger	H401: Toxic to aquatic life.	P273: Avoid release to the environment.
Aquatic Hazard (Chronic)	None	Danger	H412: Harmful to aquatic life with long lasting effects.	P273: Avoid release to the environment.

Disposal Workflow

The following diagram outlines the logical steps for the safe disposal of **LY 221501**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of LY 221501]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10752622#ly-221501-proper-disposal-procedures\]](https://www.benchchem.com/product/b10752622#ly-221501-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com